

solubility of 1-Boc-5-hydroxypiperidine-3-carboxylic acid in different solvents

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 1-Boc-5-Hydroxypiperidine-3-carboxylic Acid

Cat. No.: B1532011

[Get Quote](#)

An In-depth Technical Guide to the Solubility of **1-Boc-5-hydroxypiperidine-3-carboxylic Acid**

Introduction

In the landscape of modern drug discovery and development, a thorough understanding of the physicochemical properties of active pharmaceutical ingredients (APIs) and their intermediates is paramount. Among these properties, solubility stands out as a critical determinant of a compound's bioavailability, formulation feasibility, and overall therapeutic efficacy. This technical guide offers a comprehensive exploration of the solubility of **1-Boc-5-hydroxypiperidine-3-carboxylic acid**, a key building block in the synthesis of complex pharmaceutical agents.

This document is intended for researchers, chemists, and formulation scientists. It provides a detailed analysis of the molecular features influencing the solubility of this compound, a robust experimental protocol for its quantitative determination, and a framework for interpreting the resulting data. By synthesizing theoretical principles with practical, field-proven methodologies, this guide aims to equip scientists with the necessary tools to effectively work with and understand the behavior of **1-Boc-5-hydroxypiperidine-3-carboxylic acid** in various solvent systems.

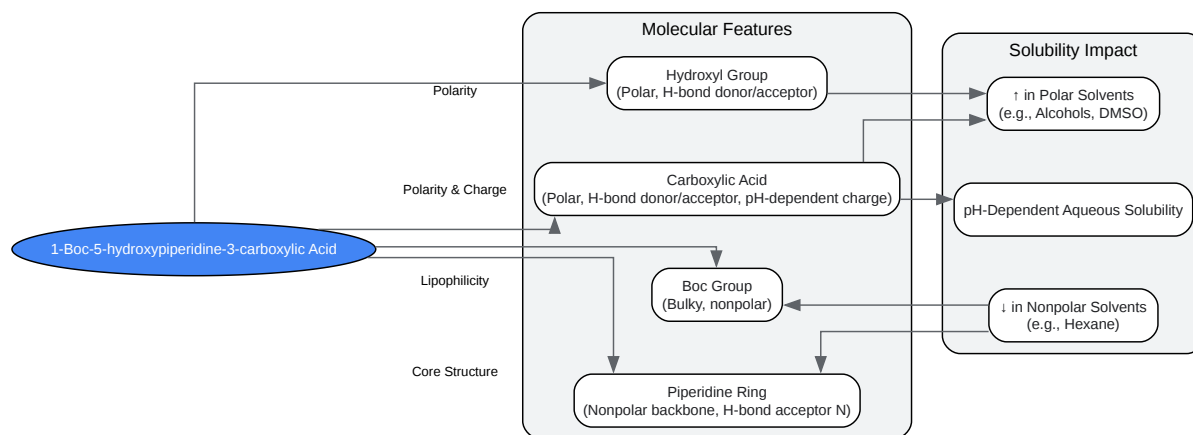
Molecular Structure and its Influence on Solubility

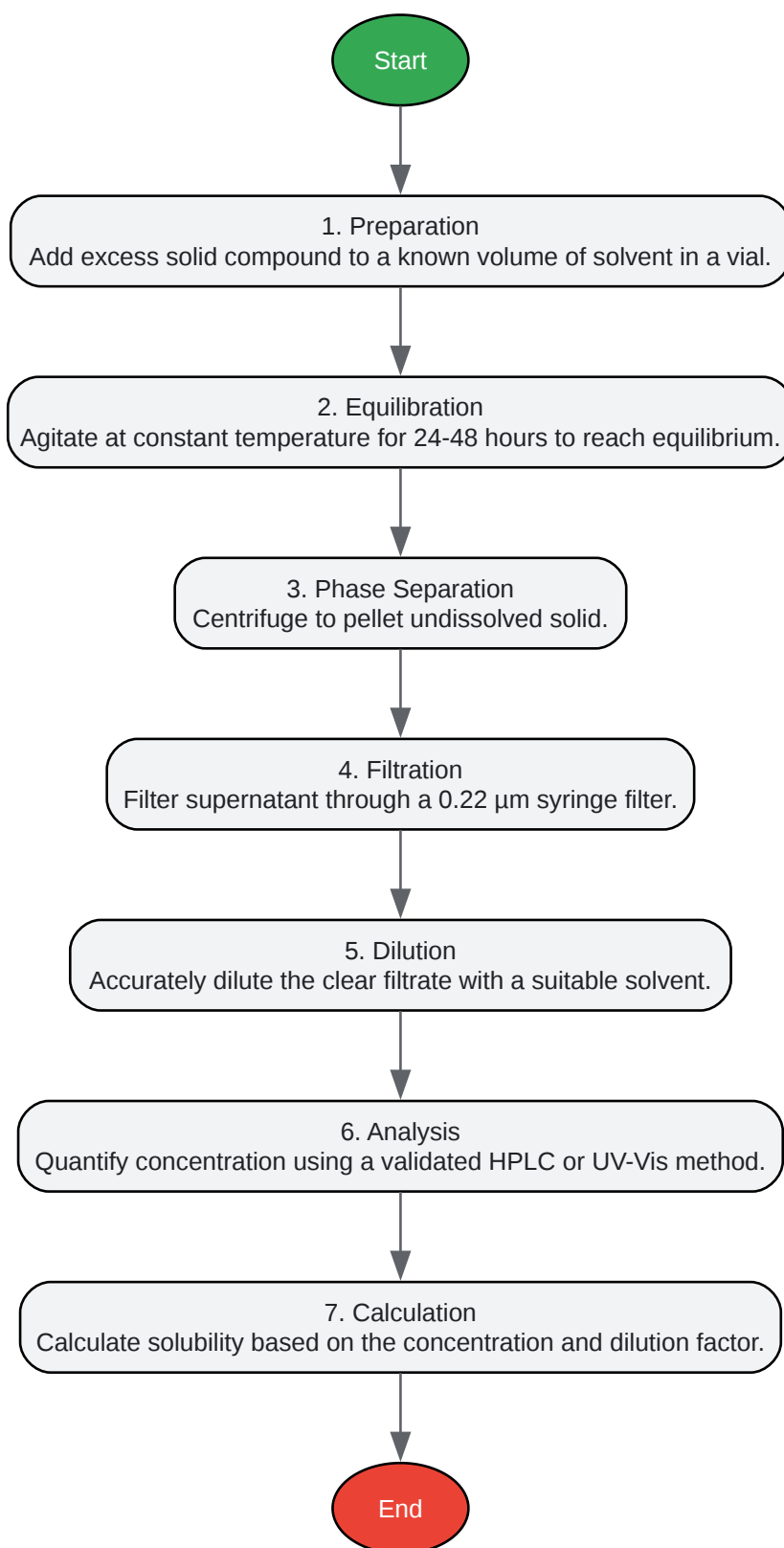
The solubility of a compound is intrinsically linked to its molecular structure. **1-Boc-5-hydroxypiperidine-3-carboxylic acid** possesses a unique combination of functional groups that dictate its interaction with different solvents.

- **Piperidine Ring:** The core of the molecule is a saturated heterocyclic piperidine ring. While the carbon backbone is nonpolar, the nitrogen atom can act as a hydrogen bond acceptor.[1][2] The chair conformation of the piperidine ring is the most stable.[3]
- **Hydroxyl Group (-OH):** This polar, protic group is capable of acting as both a hydrogen bond donor and acceptor, which generally enhances solubility in polar protic solvents like water and alcohols.
- **Carboxylic Acid Group (-COOH):** This is another polar, protic group that can donate and accept hydrogen bonds. Its acidic nature means that the overall charge of the molecule, and thus its aqueous solubility, will be highly dependent on the pH of the solution.
- **Tert-butoxycarbonyl (Boc) Group:** The Boc group is a bulky, nonpolar protecting group commonly used in organic synthesis.[4][5] While it adds lipophilicity to the molecule, which can decrease aqueous solubility, it is also known to favorably modify the overall solubility characteristics of some compounds, potentially by disrupting crystal lattice formation.[4][6]

The interplay of these functional groups results in a molecule with a mixed polarity. It is anticipated to have some degree of solubility in a range of polar organic solvents, with its solubility in aqueous media being significantly influenced by pH.

Diagram: Factors Influencing Solubility





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. benchchem.com [benchchem.com]
- 2. solubilityofthings.com [solubilityofthings.com]
- 3. Piperidine - Wikipedia [en.wikipedia.org]
- 4. BOC Protection and Deprotection [bzchemicals.com]
- 5. tert-Butyloxycarbonyl protecting group - Wikipedia [en.wikipedia.org]
- 6. BOC Deprotection - Wordpress [reagents.acsgcipr.org]
- To cite this document: BenchChem. [solubility of 1-Boc-5-hydroxypiperidine-3-carboxylic acid in different solvents]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1532011#solubility-of-1-boc-5-hydroxypiperidine-3-carboxylic-acid-in-different-solvents]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com